

An In-Depth Technical Guide to 2-Amino-4-tert-amylphenol

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Compound of Interest

Compound Name: 2-Amino-4-tert-amylphenol

CAS No.: 91339-74-1

Cat. No.: B1267436

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For Researchers, Scientists, and Drug Development Professionals

Core Directive: A Comprehensive Monograph

This technical guide offers a detailed exploration of **2-Amino-4-tert-amylphenol**, a substituted phenol derivative of interest in various chemical and pharmaceutical domains. Moving beyond a simple data sheet, this document provides an in-depth analysis of its chemical identity, synthesis, and key properties. The structure is designed to furnish researchers and drug development professionals with a thorough and practical understanding of this compound, facilitating its application in their work.

Part 1: Chemical Identity and Nomenclature

The precise identification of a chemical entity is fundamental to scientific rigor. The International Union of Pure and Applied Chemistry (IUPAC) provides a standardized nomenclature system to ensure clarity and global understanding.

IUPAC Name

The formal IUPAC name for the compound is 2-amino-4-(2-methylbutan-2-yl)phenol.[1] This systematic name accurately describes the molecular architecture: a central phenol ring with an amino (-NH₂) substituent at the second carbon position and a 2-methylbutan-2-yl group, commonly referred to as the tert-amyl or tert-pentyl group, at the fourth position.

Synonyms and Identifiers

In practice, a compound is often referred to by various common names and registered identifiers. A comprehensive awareness of these is essential for efficient literature and database searches.

Identifier Type	Identifier
Common Name	2-Amino-4-tert-amylphenol
IUPAC Name	2-amino-4-(2-methylbutan-2-yl)phenol[1]
CAS Number	91339-74-1[1]
Alternative Synonyms	2-amino-4-(tert-pentyl)phenol[1] 2-amino-4-(1,1-dimethylpropyl)phenol[1] Phenol, 2-amino-4-(1,1-dimethylpropyl)-[1] 2-amino-4-t-amylphenol[1] 2-Amino-4-tert-pentylphenol[1]

Structural Representation

The spatial arrangement of atoms defines the molecule's chemical behavior. The following diagram illustrates the structure of **2-Amino-4-tert-amylphenol**.

Caption: Structure of 2-amino-4-(2-methylbutan-2-yl)phenol.

Part 2: Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Amino-4-tert-amylphenol** is crucial for its handling, formulation, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₇ NO	[1]
Molecular Weight	179.26 g/mol	[1][2]
Appearance	Solid	
Melting Point	119-120 °C	[2]
Solubility	Moderately soluble in alcohols, can be recrystallized from hot water.	
Topological Polar Surface Area	46.3 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	2	[1]

Part 3: Synthesis and Manufacturing

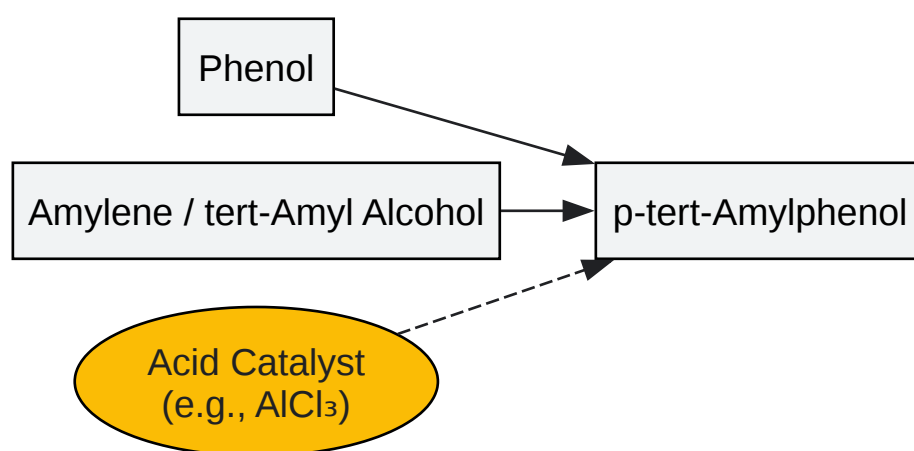
The synthesis of **2-Amino-4-tert-amylphenol** can be approached through a multi-step process, typically starting from phenol. The general strategy involves the alkylation of the phenol ring, followed by the introduction of an amino group at the ortho position.

Step 1: Synthesis of the Precursor - p-tert-Amylphenol

The initial step involves the Friedel-Crafts alkylation of phenol with an amylene (e.g., a mixture of 2-methyl-1-butene and 2-methyl-2-butene) or tert-amyl alcohol in the presence of an acid catalyst.[3][4]

- Experimental Protocol: Alkylation of Phenol
 - Charge a suitable reactor with phenol and an organic solvent.
 - With stirring, bring the reaction mixture to the target temperature (e.g., 15-25 °C).

- Slowly add a catalyst, such as an aluminum trichloride complex or an acidic ion exchange resin.[3]
- Maintain the reaction temperature for a specified period (e.g., 3-5 hours) to ensure complete reaction.
- Quench the reaction, for example, by adding it to a dilute acid solution.
- Separate the organic layer, wash with water, and purify the p-tert-amylphenol, typically by distillation.



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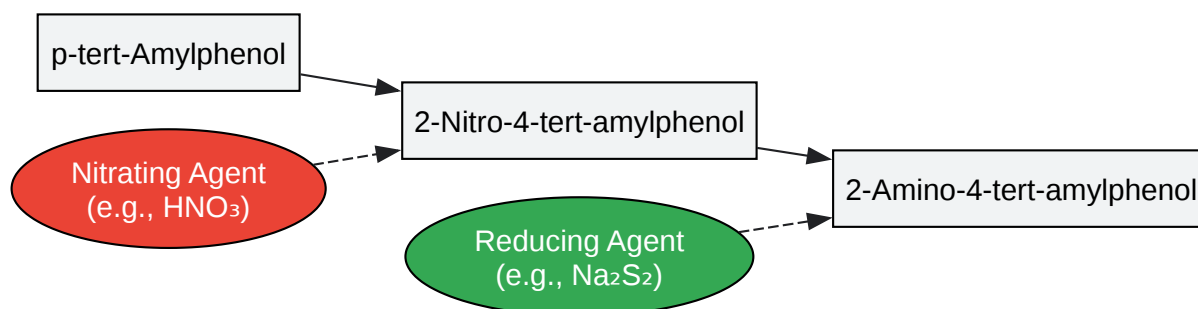
Caption: Synthesis of p-tert-amylphenol.

Step 2: Introduction of the Amino Group

The introduction of the amino group at the 2-position of p-tert-amylphenol is a critical step. A common industrial approach for the synthesis of 2-aminophenols is the reduction of the corresponding nitrophenol.[1]

- Sub-step 2a: Nitration of p-tert-Amylphenol The p-tert-amylphenol is nitrated to introduce a nitro group (-NO_2) at the 2-position. This is typically achieved using a nitrating agent such as nitric acid.
- Experimental Protocol: Nitration

- Dissolve p-tert-amylphenol in a suitable solvent (e.g., dichloromethane).
 - Cool the solution (e.g., to 15 °C).
 - Slowly add dilute nitric acid while maintaining the temperature.
 - After the addition, allow the reaction to proceed, potentially with a period of heating to ensure completion.
 - Separate the organic layer containing the nitrated product.
- Sub-step 2b: Reduction of 2-Nitro-4-tert-amylphenol The final step is the reduction of the nitro group to an amino group. This can be accomplished using various reducing agents, such as sodium sulfide or catalytic hydrogenation.
- Experimental Protocol: Reduction
 - Transfer the nitrated intermediate to a reduction reactor.
 - Add a reducing agent (e.g., sodium disulfide solution) dropwise at an elevated temperature (e.g., 70-95 °C).
 - After the reduction is complete, neutralize the reaction mixture and isolate the crude **2-Amino-4-tert-amylphenol**.
 - Purify the product, for example, by recrystallization.



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Caption: Synthesis of **2-Amino-4-tert-amylphenol**.

Part 4: Applications and Research Interest

2-Amino-4-tert-amylphenol serves as a valuable intermediate in the synthesis of more complex molecules. Its bifunctional nature, possessing both a nucleophilic amino group and a phenolic hydroxyl group, makes it a versatile building block.

- **Dye and Pigment Synthesis:** A significant application of this compound is as an intermediate in the manufacturing of dyes and pigments. For instance, it is a precursor in the synthesis of the metal complex dye Orasol Red 2B, which is utilized in various coatings.
- **Organic Synthesis:** In a laboratory setting, **2-Amino-4-tert-amylphenol** has been used in the synthesis of N¹-(2-hydroxy-5-tert-amylphenyl)-1,4,5,8-naphthalenetetracarboxylic-1,8-anhydride-4,5-imide, a complex organic molecule.[\[2\]](#)

Part 5: Safety and Handling

Appropriate safety precautions are essential when working with **2-Amino-4-tert-amylphenol**.

- **Hazard Classification:** It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[\[2\]](#)
- **Personal Protective Equipment (PPE):** It is recommended to use a dust mask (e.g., N95), eye shields, and gloves when handling this compound.[\[2\]](#)
- **Storage:** Store in a well-ventilated, dry place with the container tightly closed. It is classified as a combustible solid.[\[2\]](#)

References

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